

An In-depth Technical Guide to the Physical Properties of 5-Dodecanol

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Compound of Interest

Compound Name: 5-Dodecanol

Cat. No.: B157926

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **5-Dodecanol** (CAS No. 10203-33-5), a secondary fatty alcohol with potential applications in various scientific and industrial fields. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by presenting a consolidated source of its physical characteristics, detailed experimental protocols for their determination, and an exploration of the relationships between these properties.

Core Physical Properties of 5-Dodecanol

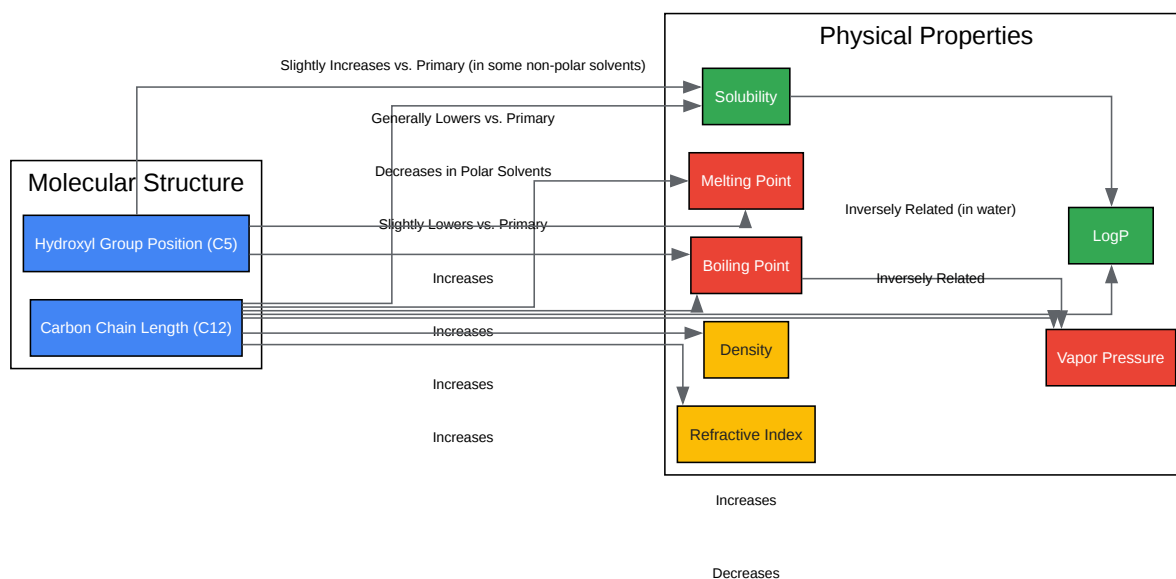
The physical properties of **5-Dodecanol** are influenced by its molecular structure, which consists of a twelve-carbon chain with a hydroxyl group located at the fifth carbon position. This structure imparts both hydrophobic and hydrophilic characteristics to the molecule, dictating its behavior in various environments. The following table summarizes the key physical properties of **5-Dodecanol**. It is important to note that while some of these values have been experimentally determined, others are estimations based on computational models due to a scarcity of published experimental data for this specific isomer.

Property	Value	Unit	Source Type
Molecular Formula	C ₁₂ H ₂₆ O	-	-
Molecular Weight	186.34	g/mol	Calculated
Boiling Point	228.0 - 232.0	°C	Experimental
Melting Point	Not Available	°C	-
Density	0.825	g/cm ³ at 25°C	Experimental
Refractive Index	1.438	at 20°C	Experimental
Solubility in Water	Insoluble	-	Experimental
Solubility in Organic Solvents	Soluble in ethanol, ether	-	General Observation
Vapor Pressure	0.004	mmHg at 25°C	Estimated
LogP (Octanol-Water Partition Coefficient)	4.8	-	Estimated

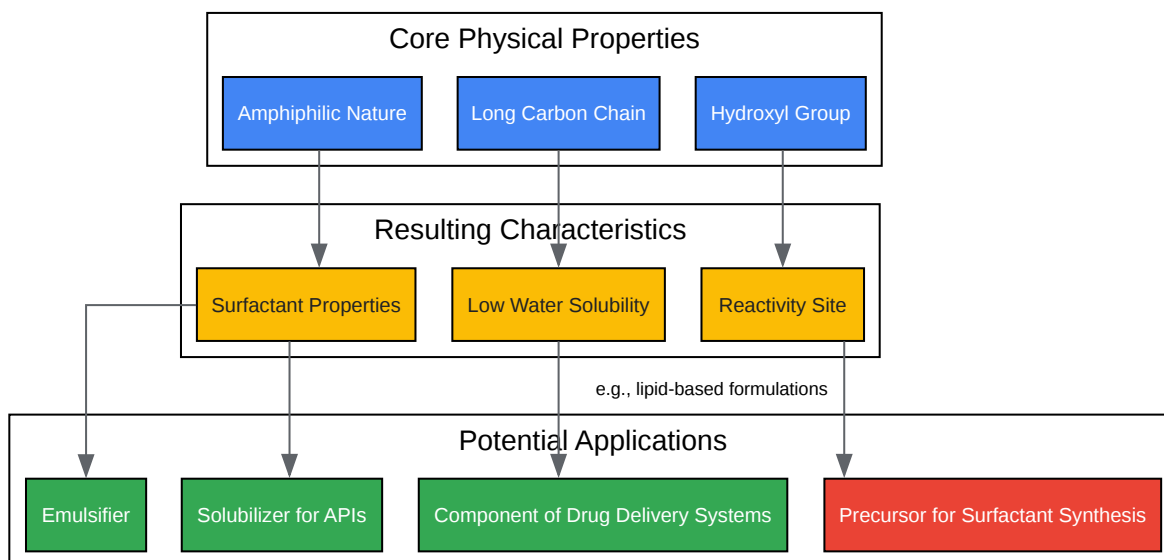
Interrelation of Physical Properties

The physical properties of long-chain alcohols like **5-Dodecanol** are interconnected. The length of the carbon chain and the position of the hydroxyl group are primary determinants of these properties. The following diagram illustrates the logical relationships between the molecular structure and the key physical characteristics.

Interrelation of 5-Dodecanol's Physical Properties



From Physical Properties to Potential Applications of 5-Dodecanol



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